

# sarolaner imidacloprid permethrin speed of kill comparison

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## Compound Focus: Sarolaner

CAS No.: 1398609-39-6

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## Speed of Kill Comparison

Parasite	Product	Efficacy at 8h	Efficacy at 12h	Efficacy at 24h	Study Duration	Citation
Dermacentor reticulatus (Tick)	Sarolaner	≥75.6%	Not Specified	100%	Day 0 (treatment of existing infestation)	[1]
	Imidacloprid + Permethrin	No significant reduction	No significant reduction	48.1%		[1]
Rhipicephalus sanguineus (Tick)	Sarolaner	>94%	>99%	>99%	Day 0 (treatment of existing infestation)	[2]
Rhipicephalus sanguineus (Tick)	Sarolaner	94.7%	100%	100%	48h post-treatment (against pre-attached ticks)	[3]

Parasite	Product	Efficacy at 8h	Efficacy at 12h	Efficacy at 24h	Study Duration	Citation
	Imidacloprid + Permethrin	36.9% (at 2h)	63.3%	80.1%		[3]
<b>Ctenocephalides felis</b> (Flea)	Sarolaner	≥98.8%	~100%	100%	35 days (against weekly re-infestations)	[4]

## Residual Efficacy Over Time

This table shows how **sarolaner** maintains a rapid speed of kill for at least 35 days after a single dose, which is crucial for breaking the parasite life cycle.

Time Point	Sarolaner Efficacy at 24h (against ticks)	Imidacloprid + Permethrin Efficacy at 24h (against ticks)
Day 7	≥95.8%	Significantly lower than sarolaner [1]
Day 35	≥95.8%	Declined to <45% (based on a comparison with another oral product) [2]

## Experimental Protocol Overview

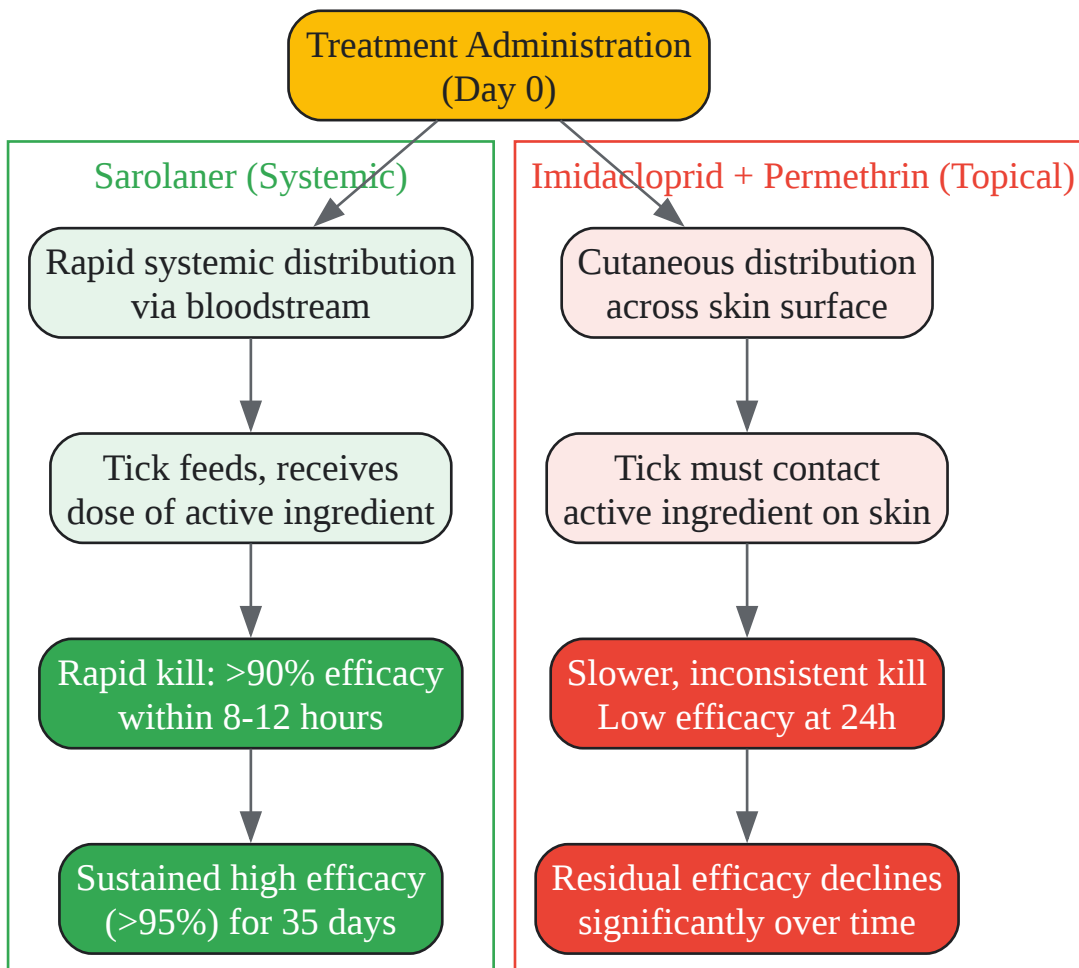
The data in the tables above were generated under standardized, controlled conditions. Here are the key methodological details from the cited studies:

- **Study Design:** All studies were **masked, randomized, and placebo-controlled** [1] [2] [4]. This means the personnel counting parasites did not know which treatment each dog had received, and dogs were randomly assigned to treatment groups to avoid bias.
- **Animals:** The studies used purpose-bred dogs (such as Beagles) that were confirmed to be good hosts for parasites [1] [2].

- **Parasite Infestation:** Dogs were infested with a known number of unfed adult ticks or fleas (e.g., 50 ticks or 100 fleas) before treatment and again weekly after treatment to test residual efficacy [1] [2] [4].
- **Parasite Assessment:** Live parasites were counted through careful, systematic combing of the entire dog. Counts were performed at precise intervals after treatment and re-infestation (e.g., 8, 12, and 24 hours) [1] [4].
- **Efficacy Calculation:** Efficacy was determined at each time point by comparing the mean live parasite counts on treated dogs to those on placebo-treated dogs, using **Abbott's formula** [1] [5].
- **Statistical Analysis:** Data were analyzed using appropriate statistical models (e.g., mixed linear models in SAS) with a significance level of  $\alpha = 0.05$  [1] [2].

## Visualizing the Comparative Efficacy

The following diagram illustrates the overall finding from the research, showing **sarolaner's** faster onset of action and more sustained speed of kill.



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The data consistently demonstrates that **sarolaner** provides a faster and more reliable speed of kill against both ticks and fleas compared to imidacloprid + permethrin.

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## References

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